

1-Azidooctane biological activity screening

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 1-Azidooctane

CAS No.: 7438-05-3

Cat. No.: S663790

Get Quote

Reported Applications and Activity Data

The search results do not contain a direct biological activity profile for **1-Azidooctane**. Its documented use is in synthetic chemistry, particularly in the copper-catalyzed azide-alkyne cycloaddition (CuAAC) "click reaction" to create more complex molecules for biological evaluation [1].

One study synthesized a series of triazole-linked alkyl β -glucopyranosides and reported cytotoxicity data. The compound referred to as **1-azidooctane (6f)** was used as a reagent to produce a derivative tested for cytotoxicity, but no biological data was reported for **1-azidooctane** itself [1].

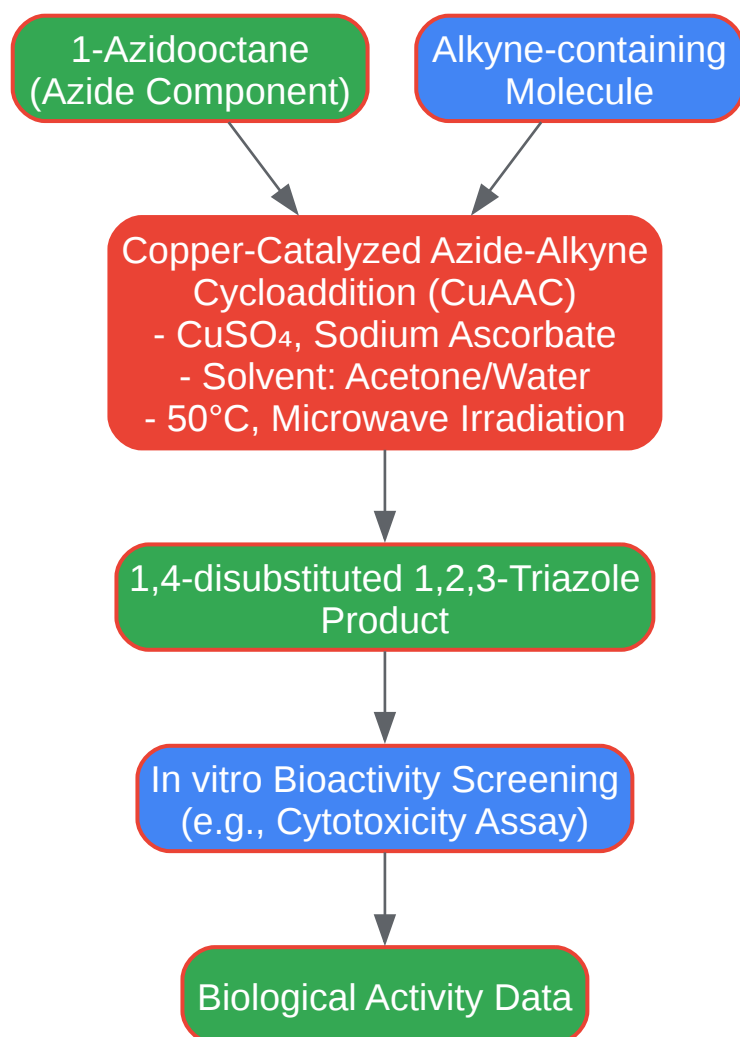
The closest related data comes from testing the final surfactant products made from **1-azidooctane** and similar chain-length azides. The table below summarizes the cytotoxicity findings for these related compounds.

Compound Description	Test System	Key Biological Finding (Cytotoxicity IC ₅₀)	Citation
Triazole-containing octyl β -D-glucopyranoside (synthesized from 1-azidooctane analog)	Jurkat cell line (human T-cell leukemia)	IC ₅₀ : 1198 μ M	[2]

Compound Description	Test System	Key Biological Finding (Cytotoxicity IC ₅₀)	Citation
Triazole-containing decyl β-D-glucopyranoside	Jurkat cell line (human T-cell leukemia)	IC ₅₀ : 92 μM	[2]
Triazole-containing dodecyl β-D-glucopyranoside	Jurkat cell line (human T-cell leukemia)	IC ₅₀ : 24 μM	[2]
2,4-diazido-6-propargyloxy-1,3,5-triazine (small molecule with azide groups)	M-HeLa, FetMSC, and Vero cell lines	Cytotoxic effect observed (IC ₅₀ = 90–99 μM for M-HeLa)	[3]

Synthesis and Screening Workflow

Based on the methodologies described in the search results, the pathway from **1-Azido-octane** to a biologically evaluated compound typically follows the "click chemistry" workflow below.



[Click to download full resolution via product page](#)

The key experimental step is the **CuAAC "click" reaction** [1]:

- **Reaction Type:** Copper(I)-catalyzed azide-alkyne cycloaddition.
- **Catalyst System:** Copper sulfate (CuSO₄) and sodium ascorbate.
- **Solvent:** A mixture of acetone and water.
- **Conditions:** The reaction is efficiently driven to completion under microwave irradiation at 50°C for approximately 1 hour.
- **Work-up:** The copper catalyst is removed by washing the organic layer with an aqueous solution of ethylenediaminetetraacetic acid (EDTA).

Interpretation and Research Implications

The search results suggest that **1-Azidoctane** is not typically screened for biological activity in its native form. Its role is that of a **chemical reagent** for introducing an eight-carbon alkyl chain terminated by a reactive triazole group into a target molecule.

The cytotoxicity observed in the final "clicked" surfactants is attributed to the **amphiphilic structure** of the molecule (a sugar head-group linked to a hydrophobic alkyl chain), a common mechanism for surfactant cytotoxicity [2]. Furthermore, one study noted that the presence of an azide group in a compound can directly influence its cytotoxic effect [3].

For your research and comparison guides, focusing on the **triazole-containing derivatives** synthesized from **1-Azidoctane**, rather than **1-Azidoctane** itself, will provide more meaningful biological data.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Synthesis and Characterization of New Triazole ... [mdpi.com]
2. Cytotoxic activity of triazole-containing alkyl β -D ... [bmcchem.biomedcentral.com]
3. Synthesis, Antibacterial Activity, and Cytotoxicity of Azido- ... [mdpi.com]

To cite this document: Smolecule. [1-Azidoctane biological activity screening]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b663790#1-azidoctane-biological-activity-screening>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com